

# A Researcher's Guide to Commercial Boc-D-Chg-OH: Evaluating Your Options

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## Compound of Interest

Compound Name: *Boc-D-Chg-OH*

Cat. No.: *B558547*

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For scientists and professionals engaged in peptide synthesis and drug development, the quality of starting materials is paramount. N-Boc-D-cyclohexylglycine (**Boc-D-Chg-OH**) is a critical non-proteinogenic amino acid utilized to enhance the metabolic stability and receptor affinity of peptide-based therapeutics. The selection of a reliable commercial supplier for this reagent is a crucial first step in ensuring the reproducibility and success of research outcomes. This guide provides a comparative overview of various commercial suppliers of **Boc-D-Chg-OH**, outlines key experimental protocols for its evaluation, and presents visual workflows to aid in the decision-making process.

## Comparative Analysis of Commercial Suppliers

The commercial availability of **Boc-D-Chg-OH** is widespread, with numerous chemical suppliers offering this product. While a direct head-to-head experimental comparison is beyond the scope of this guide, the following table summarizes publicly available data from prominent suppliers to facilitate an initial assessment. Researchers are strongly encouraged to request lot-specific Certificates of Analysis (CoA) for the most accurate and current data before purchase.

Supplier	Product Number	Purity Specification	Molecular Weight	CAS Number	Notes
Sigma-Aldrich	Varies	≥98.0% (TLC)	257.33	70491-05-3	Offers various product grades.
Aladdin Scientific	B117169	≥98% <a href="#">[1]</a>	257.33 <a href="#">[1]</a>	70491-05-3	-
Ambeed	-	-	-	70491-05-3	Protected cyclohexylglycine derivative suitable for peptide synthesis. <a href="#">[2]</a>
Sunway Pharm Ltd	CB36427	97%	257.33 <a href="#">[3]</a>	70491-05-3 <a href="#">[3]</a>	Provides options for bulk inquiries.
Dayang Chem	-	-	257.33 <a href="#">[4]</a>	70491-05-3 <a href="#">[4]</a>	-
Aapptec	-	Lot-specific	-	109183-71-3 (L-form)	Researchers should confirm the CAS for the D-form. Refers to CoA for lot-specific data. <a href="#">[5]</a>
Carbolution	CC04159	97%	-	-	-
MedChemEx press	HY-W011832	-	-	1246820-33-6 (deuterated)	Also offers a deuterated version for

use as an  
internal  
standard.[6]  
[7]

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Note: The purity specifications listed are as advertised by the suppliers and may be determined by different analytical methods. It is crucial to consult the supplier's documentation for details on the specific techniques used.

## Key Experimental Protocols for Quality Assessment

To ensure the purchased **Boc-D-Chg-OH** meets the rigorous standards required for drug development and peptide synthesis, several analytical tests should be performed. The following are detailed protocols for essential quality control experiments.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To quantify the purity of **Boc-D-Chg-OH** and identify any potential impurities.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in HPLC-grade water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in HPLC-grade acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 30 minutes is a suitable starting point.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.

- Detection: UV absorbance at 220 nm.
- Sample Preparation: Dissolve the **Boc-D-Chg-OH** sample in the initial mobile phase composition to a concentration of approximately 0.5 mg/mL. Filter the sample through a 0.45 µm syringe filter before injection.

## Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of **Boc-D-Chg-OH**.

Methodology:

- Instrumentation: A standard NMR spectrometer (e.g., 400 MHz).
- Sample Preparation: Dissolve 5-10 mg of the sample in a suitable deuterated solvent (e.g., CDCl<sub>3</sub> or DMSO-d<sub>6</sub>). Add a small amount of tetramethylsilane (TMS) as an internal standard.
- <sup>1</sup>H NMR: Acquire a standard one-dimensional proton NMR spectrum. The spectrum should show characteristic peaks for the tert-butyl group of the Boc protecting group, the cyclohexyl ring protons, and the alpha-proton.
- <sup>13</sup>C NMR: Acquire a proton-decoupled carbon-13 NMR spectrum. The spectrum should display the expected number of carbon signals corresponding to the structure of **Boc-D-Chg-OH**, including the carbonyl carbons of the Boc group and the carboxylic acid.

## Identity Confirmation by Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in the **Boc-D-Chg-OH** molecule.

Methodology:

- Instrumentation: An FT-IR spectrometer.
- Sample Preparation: The sample can be analyzed as a solid (e.g., using a KBr pellet) or as a thin film.

- Analysis: The resulting spectrum should display characteristic absorption bands for the N-H bond of the carbamate, the C=O stretching of the Boc group and the carboxylic acid, and the C-H bonds of the cyclohexyl and tert-butyl groups.

## Enantiomeric Purity Assessment by Chiral HPLC

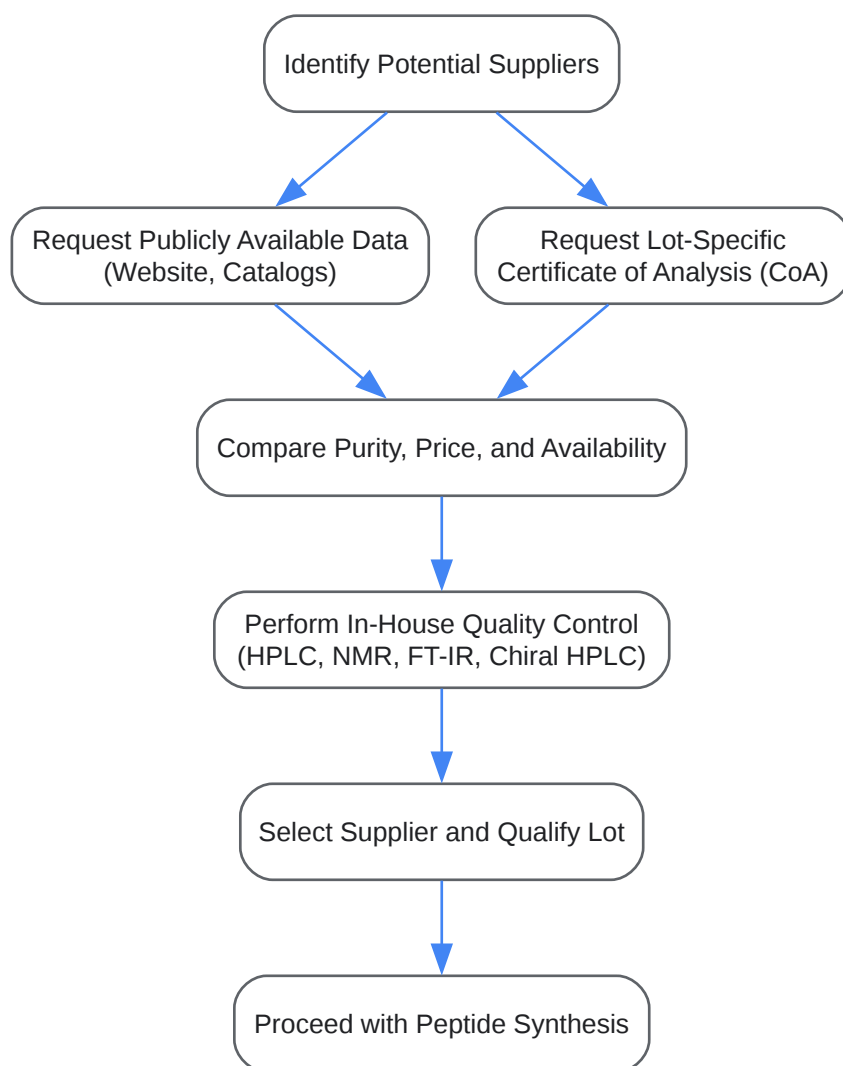
Objective: To determine the enantiomeric excess of the D-enantiomer and quantify any L-enantiomer impurity.

Methodology:

- Instrumentation: An HPLC system with a UV detector.
- Column: A chiral stationary phase (CSP) column suitable for the separation of amino acid enantiomers.
- Mobile Phase: The mobile phase composition will be highly dependent on the chosen chiral column and should be optimized according to the manufacturer's recommendations. Isocratic elution is often employed for chiral separations.
- Flow Rate: Typically 0.5 - 1.0 mL/min.
- Detection: UV absorbance at 220 nm.
- Sample Preparation: Prepare a solution of **Boc-D-Chg-OH** in the mobile phase. A standard of the L-enantiomer (Boc-L-Chg-OH) is required for peak identification and method validation.

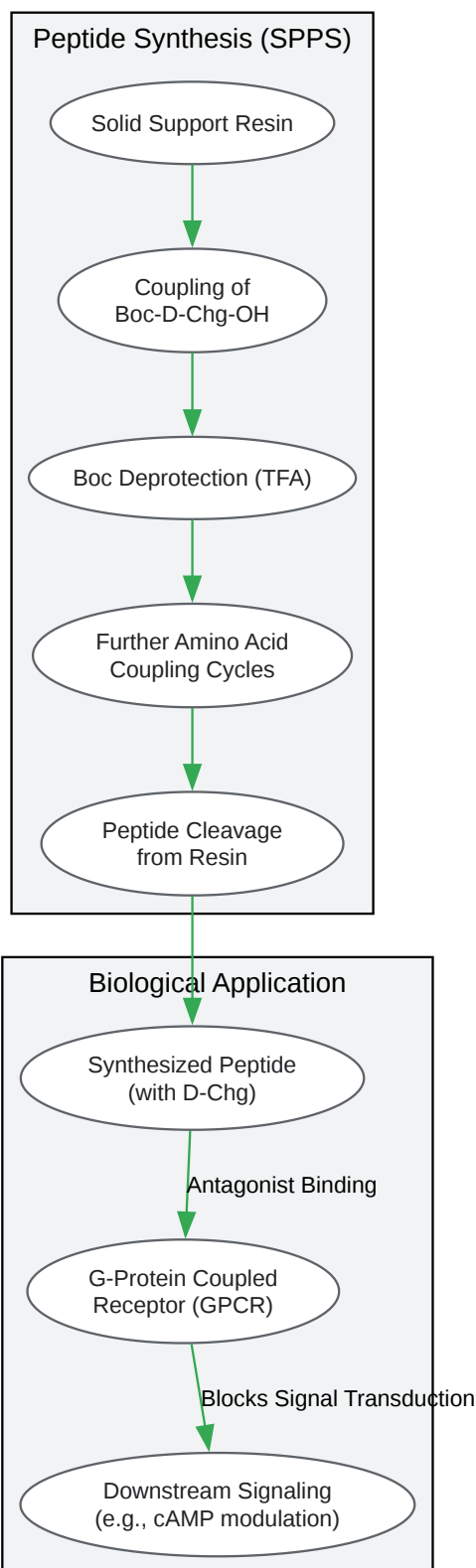
## Visualizing the Evaluation Process and Application

To further clarify the logical flow of supplier evaluation and the context of **Boc-D-Chg-OH**'s application, the following diagrams are provided.



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Caption: Workflow for Commercial Supplier Evaluation.



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